

Unveiling the Intricate Architecture of Hexagonal Copper Sulfide (Covellite)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Copper sulfide (CuS)

Cat. No.: B8194774

[Get Quote](#)

A Technical Guide for Researchers and Drug Development Professionals

This in-depth guide delves into the complex crystal structure of hexagonal **copper sulfide (CuS)**, a compound of significant interest in various scientific and technological fields. Commonly known as covellite, its unique atomic arrangement underpins its distinct physicochemical properties. This document provides a comprehensive overview of its crystallographic parameters, atomic coordination, and the experimental methodologies employed for its characterization, tailored for researchers, scientists, and professionals in drug development.

Crystallographic Profile of Hexagonal Copper Sulfide

Hexagonal copper sulfide crystallizes in the $P6_3/mmc$ space group, a highly symmetric hexagonal system.^{[1][2][3]} This structure is characterized by a layered arrangement of copper and sulfur atoms, giving rise to its anisotropic properties.^[4]

Lattice Parameters

The unit cell dimensions of hexagonal CuS have been determined with high precision through various diffraction studies. The lattice parameters are summarized in the table below.

Lattice Parameter	Value (Å)	Reference
a	3.797	[1]
b	3.797	[1]
c	16.441	[1]
α	90°	
β	90°	
γ	120°	

Atomic Positions and Coordination Environment

The crystal structure of covellite is notable for its two distinct copper (Cu) and two inequivalent sulfur (S) sites, leading to a complex coordination environment.[1][2]

One set of copper atoms (Cu1) is found in a trigonal planar coordination with three sulfur atoms. The other copper atoms (Cu2) are tetrahedrally coordinated to four sulfur atoms.[1] The sulfur atoms also exhibit two different coordination geometries. One sulfur site (S1) is bonded to five copper atoms in a trigonal bipyramidal arrangement.[1][2] The second sulfur site (S2) forms a distorted tetrahedron with three copper atoms and one other sulfur atom, resulting in S-S dimers that are a characteristic feature of the covellite structure.[1][2][4] This layered structure consists of alternating CuS and Cu₂S₂ sheets.[4]

The atomic positions within the hexagonal unit cell are defined by their Wyckoff positions, as detailed in the following table.

Atom	Wyckoff Position	x	y	z	Reference
Cu(1)	2d	1/3	2/3	3/4	[5][6]
Cu(2)	4f	1/3	2/3	0.107	[3]
S(1)	2c	1/3	2/3	1/4	[5][6]
S(2)	4e	0	0	0.064	[3]

Key Bond Lengths

The intricate bonding network in hexagonal CuS results in a range of bond lengths, which are crucial for understanding its electronic and mechanical properties.

Bond	Bond Length (Å)	Coordination Environment	Reference
Cu(1)-S	2.19	Trigonal Planar	[1]
Cu(2)-S	2.30 (x3), 2.35 (x1)	Tetrahedral	[1]
S(2)-S(2)	2.11	S-S Dimer	[1]

Experimental Determination of Crystal Structure

The primary technique for elucidating the crystal structure of hexagonal CuS is X-ray Diffraction (XRD).

Experimental Protocol: Powder X-ray Diffraction (PXRD)

Powder X-ray diffraction is a fundamental and widely used technique to identify the crystalline phases and determine the lattice parameters of a material.

Objective: To confirm the hexagonal crystal structure of a synthesized copper sulfide sample and determine its lattice parameters.

Materials and Equipment:

- Synthesized copper sulfide powder
- Powder X-ray diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$)
- Sample holder (zero-background sample holder is recommended)
- Mortar and pestle
- Spatula
- Data acquisition and analysis software

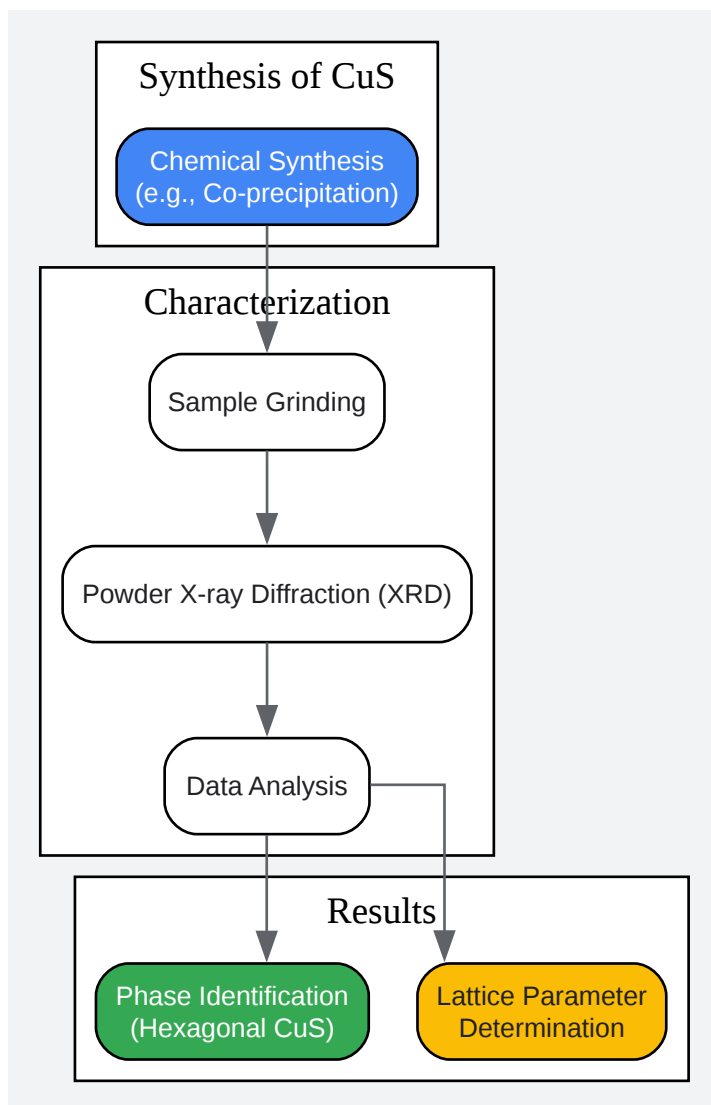
Methodology:

- Sample Preparation:
 - A small amount of the copper sulfide sample is finely ground using a mortar and pestle to ensure a random orientation of the crystallites.
 - The finely ground powder is then carefully packed into the sample holder, ensuring a flat and smooth surface.
- Instrument Setup:
 - The X-ray diffractometer is powered on and allowed to stabilize.
 - The instrument is configured for data collection, typically with a 2θ scan range from 20° to 80° with a step size of 0.02° and a dwell time of 1-2 seconds per step. The exact parameters may be optimized based on the sample and instrument.
- Data Collection:
 - The sample holder is mounted in the diffractometer.
 - The X-ray source is activated, and the diffraction pattern is collected over the specified 2θ range.
- Data Analysis:

- The resulting diffraction pattern (a plot of intensity versus 2θ) is analyzed.
- The positions of the diffraction peaks are compared with standard diffraction patterns for hexagonal CuS (e.g., from the JCPDS database) to confirm the phase identity.
- The lattice parameters are calculated from the peak positions using Bragg's Law and the appropriate crystallographic equations for a hexagonal system. This is typically performed using specialized software that can perform peak indexing and lattice parameter refinement.

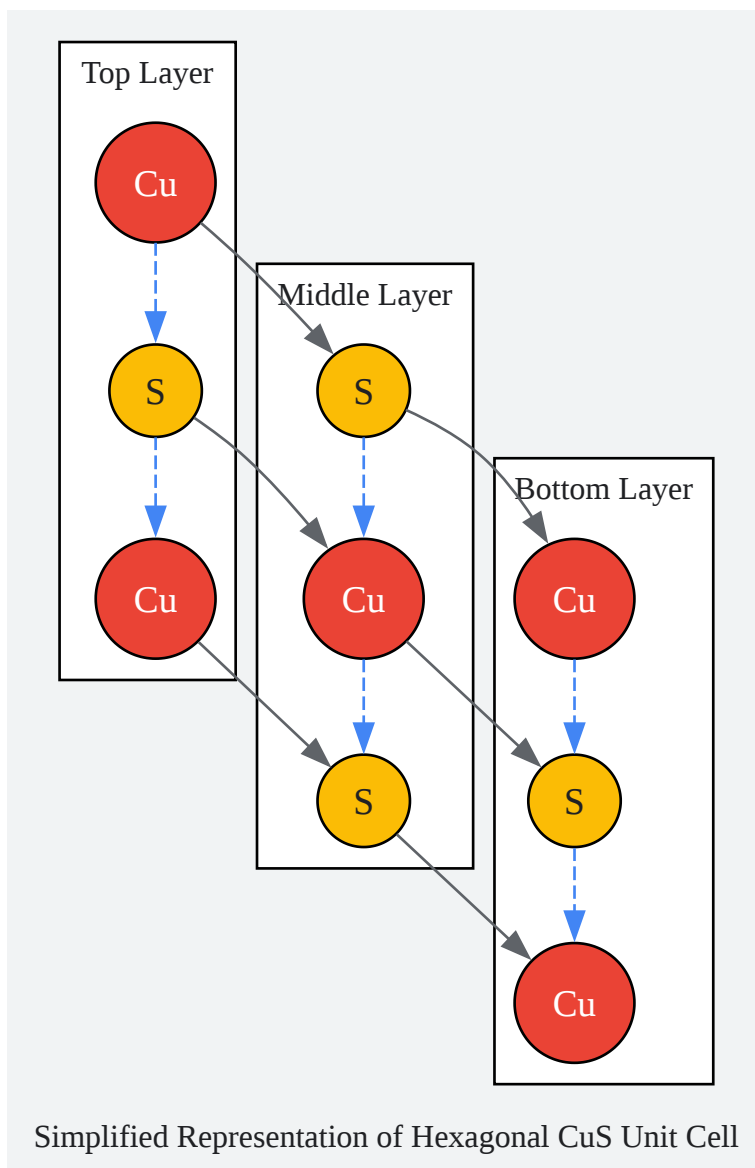
Visualizing the Crystal Structure of Hexagonal Copper Sulfide

The following diagrams, generated using the DOT language, illustrate the logical workflow for crystal structure determination and a simplified representation of the hexagonal CuS unit cell.



[Click to download full resolution via product page](#)

Experimental workflow for CuS crystal structure determination.



[Click to download full resolution via product page](#)

Simplified layered structure of hexagonal CuS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mp-504: CuS (hexagonal, P6₃/mmc, 194) [legacy.materialsproject.org]

- [2. next-gen.materialsproject.org \[next-gen.materialsproject.org\]](https://next-gen.materialsproject.org)
- [3. pubs.geoscienceworld.org \[pubs.geoscienceworld.org\]](https://pubs.geoscienceworld.org)
- [4. Covellite - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- To cite this document: BenchChem. [Unveiling the Intricate Architecture of Hexagonal Copper Sulfide (Covellite)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8194774/docs#unveiling-the-intricate-architecture-of-hexagonal-copper-sulfide-covellite\]](https://www.benchchem.com/product/b8194774/docs#unveiling-the-intricate-architecture-of-hexagonal-copper-sulfide-covellite)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check